

3-Dimethylaminophenol chemical properties and structure

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Compound of Interest

Compound Name: 3-Dimethylaminophenol

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An In-depth Technical Guide to **3-Dimethylaminophenol**: Chemical Properties and Structure

Introduction

3-Dimethylaminophenol, also known as 3-(N,N-dimethylamino)phenol or m-(dimethylamino)phenol, is an aromatic organic compound that finds significant application as an intermediate in the synthesis of dyes and pharmaceuticals.^[1] Notably, it is a key precursor in the production of neostigmine bromide.^[1] This technical guide provides a comprehensive overview of its chemical properties, structure, synthesis, and analytical methodologies, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure

3-Dimethylaminophenol is a substituted phenol with a dimethylamino group at the meta position of the benzene ring.

- IUPAC Name: 3-(dimethylamino)phenol^[2]
- Molecular Formula: C₈H₁₁NO^{[1][3][2][4][5][6]}
- Linear Formula: (CH₃)₂NC₆H₄OH^[7]
- SMILES: CN(C)C1=CC(=CC=C1)O^[2]
- InChI: 1S/C8H11NO/c1-9(2)7-4-3-5-8(10)6-7/h3-6,10H,1-2H3^{[2][7]}

- InChIKey: MESJRHDBDCQTH-UHFFFAOYSA-N[1][3][2][6]
- CAS Registry Number: 99-07-0[1][3][4][5][6]

Physicochemical Properties

The physical and chemical properties of **3-Dimethylaminophenol** are summarized in the table below. The compound typically appears as needles (from ligroin) or a dark gray, brown to purple solid.[1][2][4] It is sensitive to prolonged exposure to air and light.[1][8]

Property	Value	Reference(s)
Molecular Weight	137.18 g/mol	[1][2][7]
Melting Point	80°C to 87°C	[1][5][7][8]
Boiling Point	265°C to 268°C at 760 mmHg	[1][4][5][8]
Density	~1.1 g/cm ³	[5]
Solubility	Slightly soluble in water.[1][4]	[1][4][9]
	Soluble in DMSO and Methanol (slightly).[1][9]	
pKa	10.06 ± 0.10 (Predicted)	[1][9]
Flash Point	148°C (298.4°F) - closed cup	[1][7][9]
Refractive Index	~1.5895	[1][4][5][9]
Vapor Pressure	0.005 mmHg at 25°C	[4]
LogP	1.56	[4][6]

Synthesis Protocols

The synthesis of **3-Dimethylaminophenol** can be achieved through several routes. The traditional method involves the methylation of m-aminophenol, while a more modern approach utilizes resorcinol.

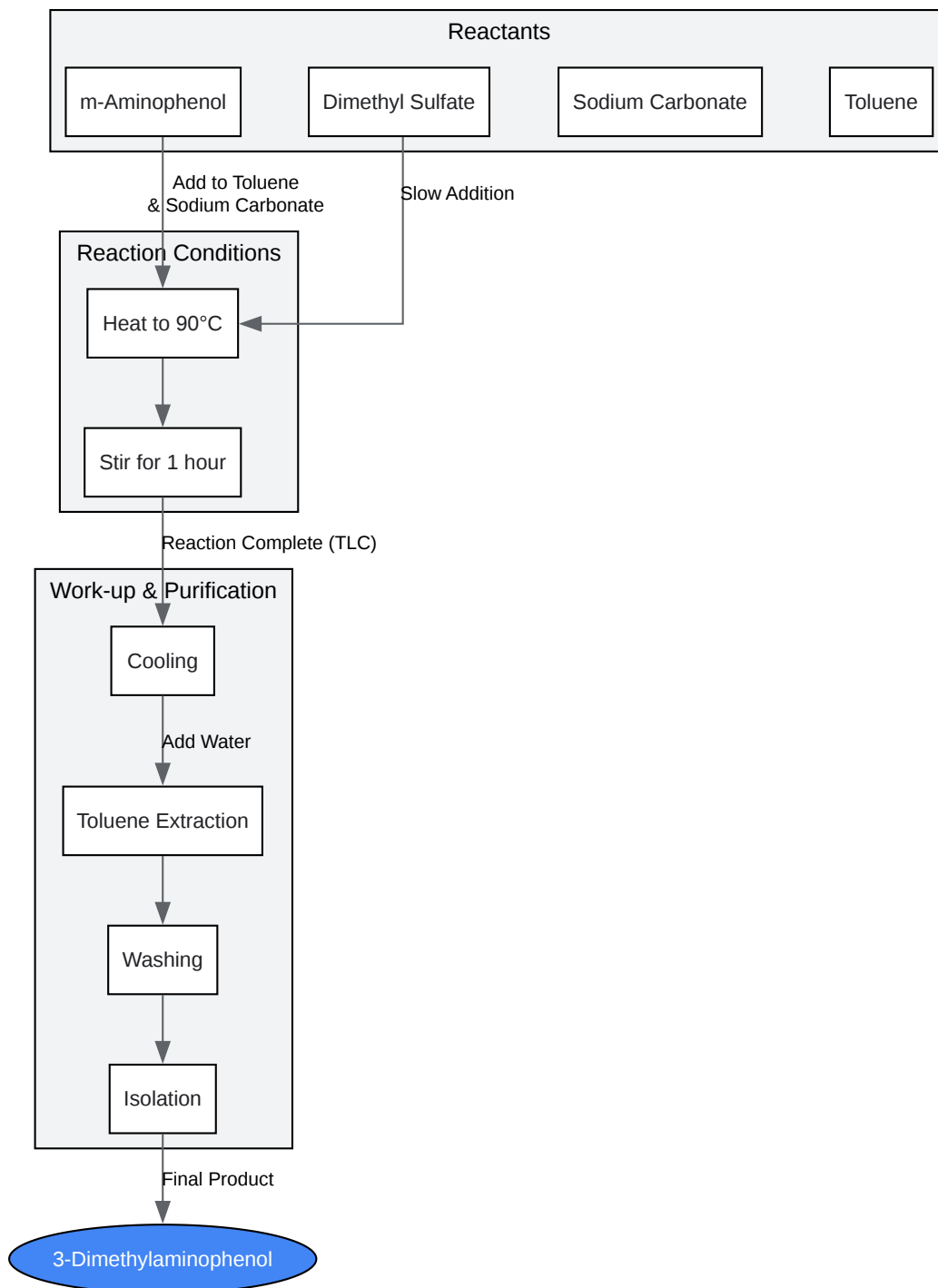
Protocol 1: Synthesis from m-Aminophenol and Dimethyl Sulfate

This traditional method involves the reaction of m-aminophenol with the highly toxic dimethyl sulfate.^[1]^[10]

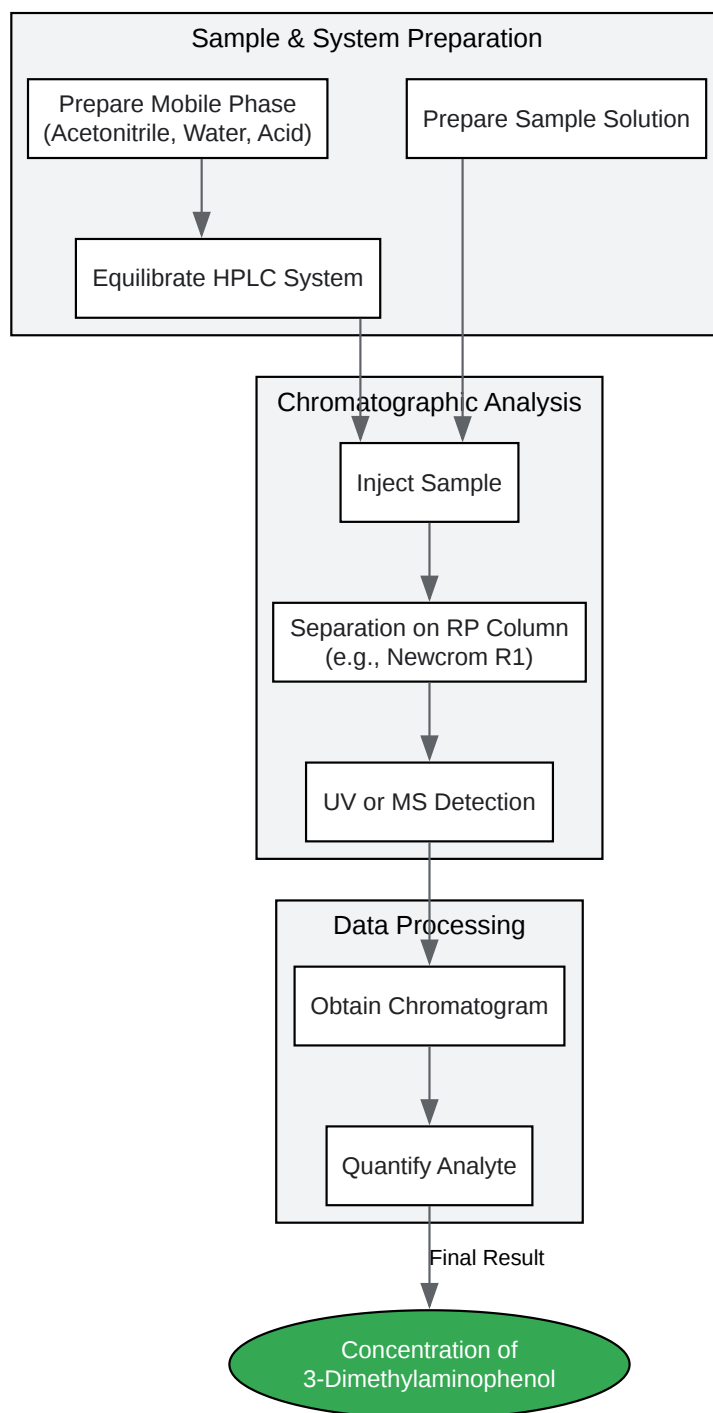
Methodology:

- Dissolve m-aminophenol (1.0 eq) and sodium carbonate in toluene.^[11]
- Heat the mixture to 60°C with stirring.^[11]
- Slowly add dimethyl sulfate (2.0 eq) to the reaction mixture.^[11]
- After the addition is complete, increase the temperature to 90°C and maintain for 1 hour.^[11]
- Monitor the reaction progress using thin-layer chromatography (TLC).^[11]
- Upon completion, cool the mixture and add water to separate the layers.^[11]
- Extract the aqueous layer with toluene.^[11]
- Combine the organic phases and wash with a sodium carbonate solution, followed by water.^[11]
- The final product is isolated by purification of the organic phase.^[11]

Synthesis of 3-Dimethylaminophenol from m-Aminophenol



HPLC Analysis Workflow for 3-Dimethylaminophenol

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